

# Cerium(III) sulfate octahydrate molecular weight and formula.

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## Compound of Interest

Compound Name: Cerium(III) sulfate octahydrate

Cat. No.: B078412

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## Technical Guide: Cerium(III) Sulfate Octahydrate

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides essential information regarding the molecular properties of **Cerium(III) sulfate octahydrate**. The data presented is intended to support research and development activities where this compound is utilized.

## Molecular Identity and Properties

**Cerium(III) sulfate octahydrate** is a hydrated salt of cerium, appearing as a white to off-white crystalline solid.<sup>[1][2]</sup> It is a moderately water and acid-soluble source of cerium.<sup>[3][4]</sup> The compound is known for its applications in various fields, including catalysis and as a reagent in chemical synthesis.<sup>[1]</sup>

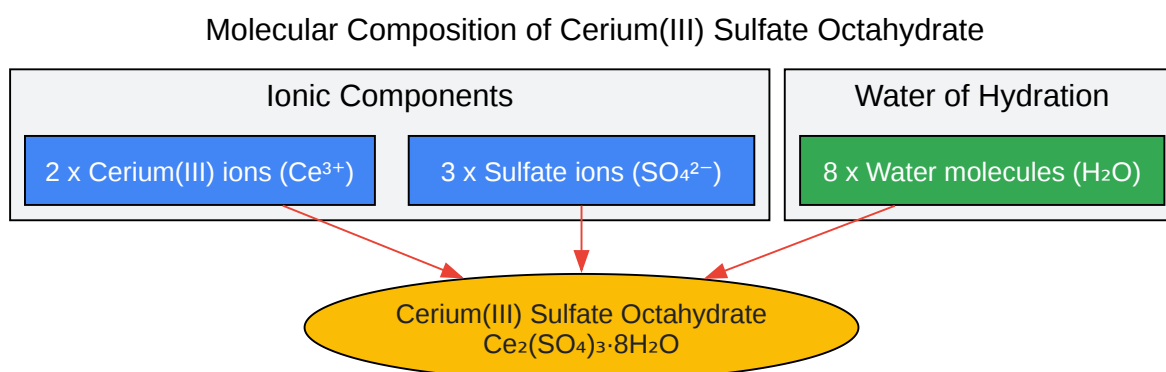
## Quantitative Molecular Data

The fundamental molecular characteristics of **Cerium(III) sulfate octahydrate** are summarized in the table below. This data is critical for stoichiometric calculations, solution preparation, and material characterization in a laboratory setting.

Property	Value	References
Chemical Formula	$\text{Ce}_2(\text{SO}_4)_3 \cdot 8\text{H}_2\text{O}$	[1][2][4]
Molecular Weight	712.54 g/mol	[2][5]
Alternate Molecular Weight	712.6 g/mol	[6]
CAS Number	10450-59-6	[4][5]
Appearance	White to off-white crystals or powder	[1][2]
Density	2.886 g/mL at 25 °C	

## Logical Relationship of Components

The following diagram illustrates the constituent parts of the **Cerium(III) sulfate octahydrate** molecule.



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Molecular composition diagram.

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## References

- 1. CAS 10450-59-6: cerium(iii) sulfate octahydrate [cymitquimica.com]
- 2. Cerium(III) sulfate octahydrate | Dicerium trisulfate octahydrate |  $\text{Ce}_2(\text{SO}_4)_3 \cdot 8\text{H}_2\text{O}$  - Ereztech [ereztech.com]
- 3. americanelements.com [americanelements.com]
- 4. customzied Cerium(III) sulfate octahydrate Crystalline - FUNCMATER [funcmater.com]
- 5. Cerium (III) Sulfate Octahydrate - ProChem, Inc. [prochemonline.com]
- 6. Cerous sulfate octahydrate |  $\text{Ce}_2\text{H}_{16}\text{O}_{20}\text{S}_3$  | CID 16212929 - PubChem [pubchem.ncbi.nlm.nih.gov]
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